

# Personal protective equipment for handling Albendazole-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Albendazole-d3

Cat. No.: B1528130

[Get Quote](#)

## Essential Safety and Handling Guide for Albendazole-d3

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Albendazole-d3** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risk.

### Chemical and Hazard Information

Identifier	Information
Product Name	Albendazole-d3 (methoxy-d3)
Synonyms	Methyl 5-Propylthio-2-benzimidazolecarbamate-d3
CAS Number	1353867-92-1
Chemical Formula	C <sub>12</sub> H <sub>12</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S
Appearance	White solid <sup>[1]</sup>

### Hazard Identification

**Albendazole-d3** is classified as a hazardous substance. The primary health hazards are summarized below.

Hazard	Classification	Precautionary Statement
Acute Toxicity (Oral)	Category 5	H303: May be harmful if swallowed[1]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure[1]
Skin Irritation	Not classified, but may cause skin irritation[2]	P280: Wear protective gloves/protective clothing/eye protection/face protection
Eye Irritation	Not classified, but may cause eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection
Respiratory Tract Irritation	Not classified, but may cause respiratory tract irritation if inhaled	P260: Do not breathe dust/fume/gas/mist/vapors/spray

## Personal Protective Equipment (PPE)

A systematic approach to PPE is critical to minimize exposure to **Albendazole-d3**. The following table outlines the recommended PPE for handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Double Gloving: Two pairs of nitrile chemotherapy gloves.	Provides a barrier against skin contact. The outer glove should be changed immediately upon contamination.
Body Protection	Disposable Gown or Coverall: Long-sleeved with closed cuffs (elastic or knit).	Protects against skin contact and contamination of personal clothing. Gowns should be changed every 2-3 hours or if contaminated.
Eye and Face Protection	Chemical Splash Goggles with side-shields.	Protects eyes from dust and potential splashes.
Respiratory Protection	N95 Respirator or higher.	Required to prevent inhalation of airborne particles, especially when handling the powder outside of a containment system.
Foot Protection	Disposable Shoe Covers.	Prevents the tracking of contaminants out of the handling area.

## Operational and Disposal Plans

### Handling and Storage

- Engineering Controls: Handle **Albendazole-d3** in a designated area with appropriate exhaust ventilation, such as a laboratory fume hood or a powder containment hood.
- Safe Handling Practices:
  - Avoid the formation of dust and aerosols.
  - Minimize the quantity of material handled.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.
- Storage: Store at room temperature in a dry, well-ventilated place. Keep the container tightly closed.

### Spill Management

In the event of a spill:

- Alert personnel in the immediate area.
- Evacuate the area if necessary.
- Wear appropriate PPE as detailed above.
- Clean up spills immediately.
- Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.
- Avoid generating dust.
- Decontaminate the spill area with an appropriate cleaning agent.
- Dispose of all contaminated materials as hazardous waste.

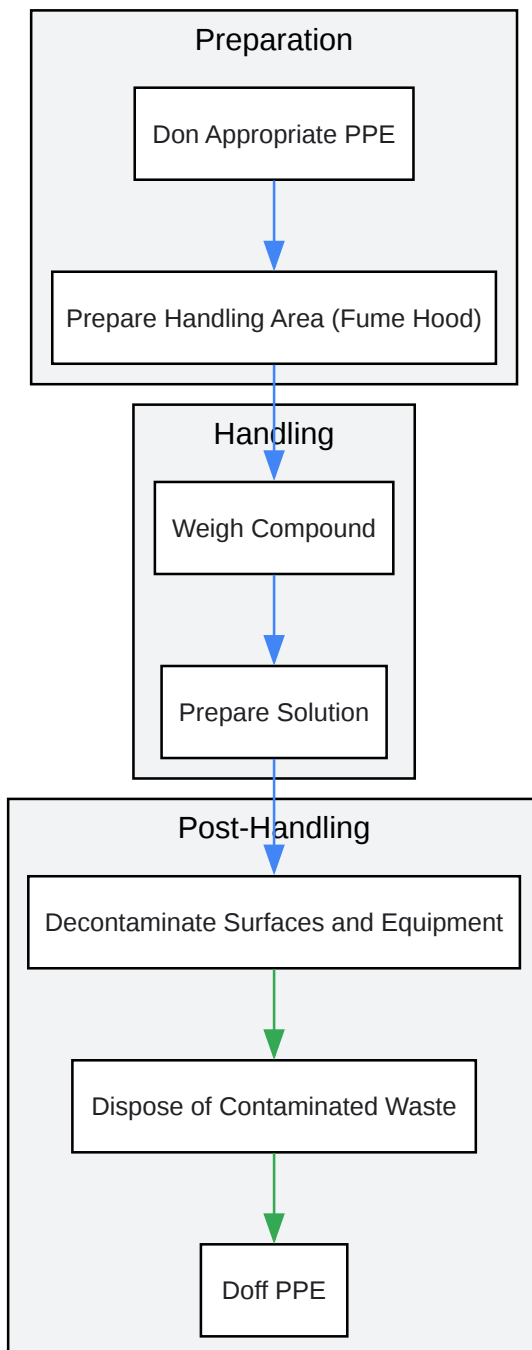
### Disposal Plan

- Unused Product: Dispose of unused **Albendazole-d3** as chemical waste in accordance with federal, state, and local regulations. Keep in suitable, closed containers for disposal.
- Contaminated Materials: All disposable PPE (gloves, gowns, shoe covers, etc.) and any materials used for cleaning spills must be disposed of as hazardous waste.
- Environmental Precautions: Do not let the product enter drains. Albendazole is very toxic to aquatic life with long-lasting effects.

## Experimental Workflow

The following diagram outlines the standard workflow for handling **Albendazole-d3** in a laboratory setting, from preparation to disposal.

## Albendazole-d3 Handling Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [esschemco.com](http://esschemco.com) [[esschemco.com](http://esschemco.com)]
- 2. [cdnisotopes.com](http://cdnisotopes.com) [[cdnisotopes.com](http://cdnisotopes.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling Albendazole-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1528130#personal-protective-equipment-for-handling-albendazole-d3>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)